

Technical Guide: Physicochemical Properties of Iminodiacetic Acid Hydrochloride

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Compound of Interest

Compound Name: Iminodiacetic acid hydrochloride

Cat. No.: B8638863

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physicochemical properties of **iminodiacetic acid hydrochloride**. The data is presented to support research and development activities where this compound is of interest.

Core Physicochemical Data

Iminodiacetic acid hydrochloride is the hydrochloride salt of iminodiacetic acid. Its fundamental properties are summarized below for easy reference and comparison.

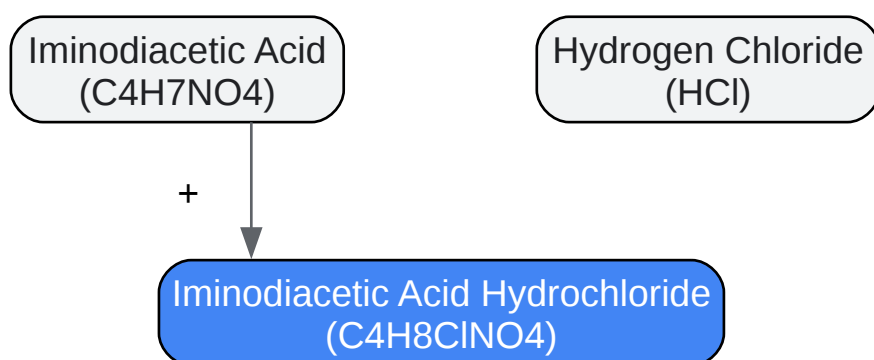
Property	Iminodiacetic Acid Hydrochloride	Iminodiacetic Acid (Parent Compound)
Molecular Weight	169.56 g/mol [1] [2]	133.10 g/mol [1] [3]
Molecular Formula	C4H8ClNO4 [2] [4] [5]	C4H7NO4 [1] [3]
CAS Registry Number	2802-06-4 [4]	142-73-4 [1]
Synonyms	N-(Carboxymethyl)glycine hydrochloride [2]	N-(Carboxymethyl)glycine, Diglycine, IDA [1]

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight, such as mass spectrometry, are beyond the scope of this document. The provided molecular weights are based on established and verified chemical data.

Logical Relationships and Structures

The relationship between iminodiacetic acid and its hydrochloride salt is a simple acid-base reaction. The addition of hydrogen chloride (HCl) to iminodiacetic acid results in the formation of the hydrochloride salt.



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Caption: Formation of **Iminodiacetic Acid Hydrochloride**.

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References

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